3-Chloro-5,6,7,8-tetrahydropyrido[4,3-C]pyridazine

Specification

• CAS No.: 45882-63-1
• Molecular Formula: C7H8ClN3
• Molecular Weight: 169.61 g/mol
• IUPAC Name: 3-chloro-5,6,7,8-tetrahydropyrido[4,3-c]pyridazine
• Standard InChI: InChI=1S/C7H8ClN3/c8-7-3-5-4-9-2-1-6(5)10-11-7/h3,9H,1-2,4H2
• Standard InChI Key: ALJUPDQYZZRFSN-UHFFFAOYSA-N
• SMILES: C1CNCC2=CC(=NN=C21)Cl
• Canonical SMILES: C1CNCC2=CC(=NN=C21)Cl

Introduction

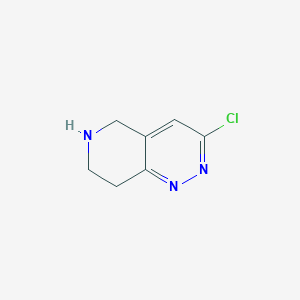

3-Chloro-5,6,7,8-tetrahydropyrido[4,3-C]pyridazine is a heterocyclic compound characterized by a fused bicyclic structure, consisting of a pyridine and a pyridazine ring. It has a molecular formula of C7H8ClN3 and a molecular weight of 169.61 g/mol. This compound is of interest in organic chemistry due to its potential applications in medicinal research.

Synthesis of 3-Chloro-5,6,7,8-tetrahydropyrido[4,3-C]pyridazine

The synthesis of this compound typically involves the reaction of 5,6,7,8-tetrahydro-3(2H)pyrido[4,3-c]pyridazinone with phosphorus oxychloride. The crude product is often converted into its maleate salt for purification. This process involves boiling the base in methanol with maleic acid, followed by recrystallization from methanol.

Synthesis Steps:

• Starting Material Preparation: Begin with 5,6,7,8-tetrahydro-3(2H)pyrido[4,3-c]pyridazinone.

• Chlorination Reaction: React the starting material with phosphorus oxychloride to form the chlorinated compound.

• Purification: Convert the crude product into its maleate salt by boiling it in methanol with maleic acid.

• Recrystallization: Recrystallize the maleate salt from methanol to obtain a purified form.

Storage and Handling

This compound should be stored at temperatures between 2-8 °C to maintain stability. It is classified under hazard category C, indicating potential risks to health and the environment, and thus requires appropriate handling precautions.

Storage and Handling Guidelines:

• Storage Temperature: 2-8 °C

• Hazard Classification: Category C

• Precautions: Follow standard safety protocols for handling hazardous chemicals.
